

DINP vs. DEHP: A Comparative Overview

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Compound Focus: Isononyl alcohol

CAS No.: 2430-22-0

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The table below summarizes the key characteristics of DINP and DEHP based on the information gathered.

Feature	Diisononyl Phthalate (DINP)	Di(2-ethylhexyl) Phthalate (DEHP)
Molecular Weight	418.6 g/mol [1]	370.6 g/mol (as inferred from comparative data) [2]
Primary Use	Plasticizer for PVC [3] [4]	Plasticizer for PVC [2] [3] [4]
Flexibility & Durability	Imparts flexibility, heat stability, and durability [3]	Imparts flexibility, temperature tolerance, and clarity [2]
Key Performance Advantages	Superior heat stability and lower volatility compared to DEHP [3]	High flexibility and durability; cost-effective [3]
Migration Potential	Information missing	Higher migration potential from PVC [2]
Health & Environmental Notes	High molecular weight phthalate; concerns exist but profile differs from DEHP [4]	Classified as a low molecular weight phthalate; established endocrine disruptor [2] [4]
Common Applications	Flooring, automotive interiors, construction materials [3]	Medical devices (tubing, storage bags), consumer goods [2] [3] [4]

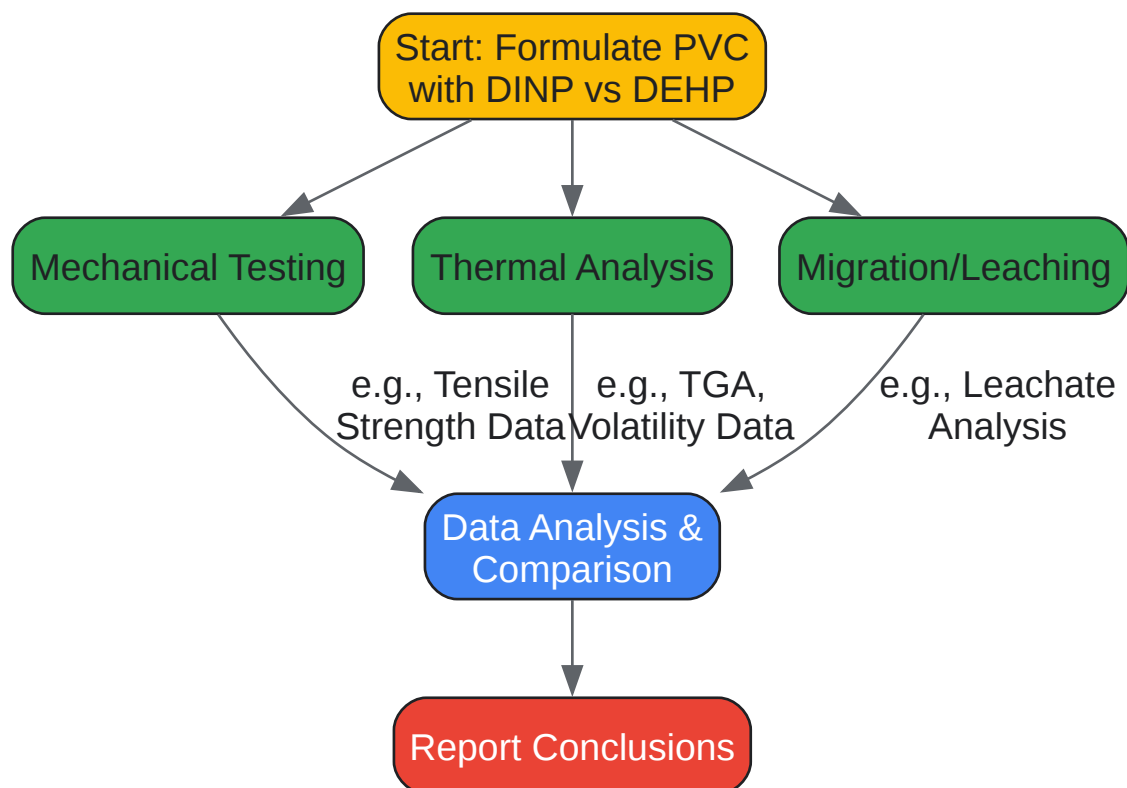
Performance and Experimental Data Gaps

The search results confirm that both DINP and DEHP effectively soften rigid PVC by embedding between polymer chains, reducing intermolecular forces and increasing chain mobility [3]. However, critical details for a scientific guide are absent:

- **Supporting Experimental Data:** The search results do not contain quantitative experimental data (e.g., tensile strength, elongation at break, modulus) that directly compares the mechanical performance of PVC plasticized with DINP versus DEHP.
- **Detailed Experimental Protocols:** While the results mention standard tests like the Modified Sturm test (OECD 301B) for biodegradation [1], they do not provide the detailed methodologies needed to replicate key experiments on performance properties.
- **Drug Development Context:** The available information is general and not specific to pharmaceutical applications, such as compatibility with drug formulations or extraction studies.

A Generalized Experimental Workflow for Comparison

For researchers aiming to conduct their own comparison, the following diagram outlines a logical workflow based on standard materials testing approaches.



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To execute this workflow, you would typically investigate:

- **Mechanical Testing:** Evaluate properties like tensile strength, elongation at break, and hardness according to standards like ASTM D638 [3].
- **Thermal Analysis:** Use Thermogravimetric Analysis (TGA) to assess thermal stability and volatility, a noted advantage of DINP [3].
- **Migration/Leaching Studies:** Design experiments to simulate real-world conditions, measuring the migration of plasticizers into various media, which is a critical factor in medical and pharmaceutical applications [2].

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To cite this document: Smolecule. [DINP vs. DEHP: A Comparative Overview]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b602932#dinp-vs-dehp-performance-comparison]

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